

Proper Disposal of 2-Methylbenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methylbenzofuran

Cat. No.: B1664563

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This document provides essential safety and logistical information for the proper disposal of **2-Methylbenzofuran** (CAS No. 4265-25-2) in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance. This guidance is intended for researchers, scientists, and drug development professionals.

I. Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Methylbenzofuran** with the appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a certified chemical fume hood.^[1]

- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile).^{[1][2]}
- **Ventilation:** Conduct all handling and disposal activities in a well-ventilated area to prevent the inhalation of vapors.^[1]
- **Ignition Sources:** **2-Methylbenzofuran** is a combustible liquid.^{[3][4]} Keep it away from open flames, hot surfaces, and other potential ignition sources.^{[1][3][4]} For heating, use alternatives such as water baths or heating mantles.^[1]

II. Chemical and Physical Properties

Understanding the properties of **2-Methylbenzofuran** is crucial for safe handling and disposal.

Property	Value	Source
CAS Number	4265-25-2	[3][5]
Molecular Formula	C ₉ H ₈ O	[5]
Molecular Weight	132.16 g/mol	[5]
Appearance	Colorless clear liquid (est)	[6]
Density	1.057 g/mL at 25 °C	[3][5]
Boiling Point	197-198 °C	[5]
Flash Point	67 °C (152.6 °F) - closed cup	[5]

III. Step-by-Step Disposal Procedure

Waste material must be disposed of in accordance with national and local regulations.[3] Do not dispose of **2-Methylbenzofuran** down the drain or in regular trash.

- Waste Segregation:
 - Designate a specific, properly labeled waste container for **2-Methylbenzofuran** and any contaminated materials (e.g., pipette tips, gloves, absorbent paper).[1]
 - This waste should be segregated as a non-halogenated organic liquid waste. Do not mix with halogenated solvents, aqueous waste, or other incompatible chemical waste streams.
- Container Selection and Labeling:
 - Use a designated, leak-proof waste container that is compatible with organic liquids and has a secure screw-top cap.
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**2-Methylbenzofuran**," and the CAS number (4265-25-2).[1]
 - Indicate the approximate concentration and quantity of the waste.
 - Note the date when the first of the waste was added to the container.

- Accumulation and Storage:
 - Keep the waste container closed at all times, except when adding waste.
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[\[1\]](#)
 - Ensure the storage area is well-ventilated and away from heat, sparks, and open flames.
[\[4\]](#)
- Arranging for Disposal:
 - Once the waste container is full or has reached the storage time limit set by your institution, contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal.
 - Provide the EHS department with a complete and accurate description of the waste.[\[1\]](#)

IV. Spill Management

Immediate action is necessary to mitigate risks in the event of a spill.

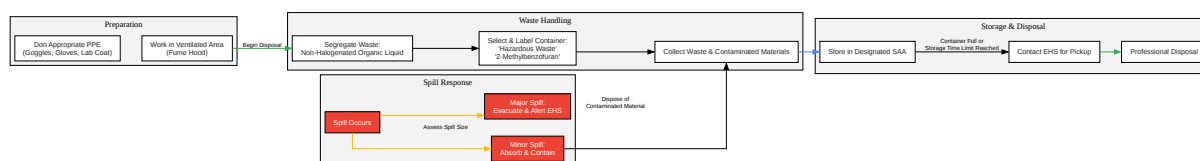
- Minor Spills (within a fume hood):
 - Use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to soak up the liquid.[\[1\]](#)
 - Place the contaminated absorbent material into the designated hazardous waste container.[\[1\]](#)
 - Ventilate the area well.[\[1\]](#)
- Major Spills (outside of a fume hood):
 - Evacuate the immediate area and alert your laboratory supervisor and institutional EHS.[\[1\]](#)
 - Prevent others from entering the area.

- If it is safe to do so, eliminate any nearby ignition sources.[1]

V. Experimental Protocols

There are no specific experimental protocols required for the disposal process itself beyond the procedural steps outlined above. The key is proper segregation, containment, and coordination with certified waste disposal services.

VI. Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **2-Methylbenzofuran**.

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